

# Personal protective equipment for handling 2,4-Dibromo-6-methylpyridin-3-ol

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## Compound of Interest

Compound Name: 2,4-Dibromo-6-methylpyridin-3-ol

Cat. No.: B183025

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## Essential Safety and Handling Guide for 2,4-Dibromo-6-methylpyridin-3-ol

For Immediate Use by Laboratory Professionals

This document provides critical safety protocols, personal protective equipment (PPE) guidelines, and detailed operational and disposal procedures for handling **2,4-Dibromo-6-methylpyridin-3-ol**. Adherence to these instructions is essential for ensuring the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment

**2,4-Dibromo-6-methylpyridin-3-ol** is a hazardous substance that requires careful handling to prevent adverse health effects. The primary hazards associated with this compound are summarized in the table below, alongside the mandatory personal protective equipment required to mitigate these risks.

Hazard Class	GHS Hazard Statement	Required Personal Protective Equipment
Acute Toxicity (Oral)	H302: Harmful if swallowed	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
Skin Irritation	H315: Causes skin irritation[1]	Chemical-resistant gloves (e.g., nitrile), lab coat, and full-length pants.
Eye Irritation	H319: Causes serious eye irritation[1]	Chemical safety goggles or a face shield.[1]
Acute Toxicity (Inhalation)	H332: Harmful if inhaled	Use only in a well-ventilated area, preferably within a chemical fume hood.
Respiratory Irritation	H335: May cause respiratory irritation[1]	If ventilation is inadequate, use a NIOSH-approved respirator.

It is imperative to always wear the specified PPE when handling this compound.[1]

## Operational Plan: Step-by-Step Handling Protocol

Follow these procedures to ensure the safe handling of **2,4-Dibromo-6-methylpyridin-3-ol** throughout your experimental workflow.

- Preparation and Engineering Controls:
  - Ensure a calibrated chemical fume hood is operational.
  - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
  - Designate a specific area within the fume hood for handling the compound to contain potential spills.

- Donning Personal Protective Equipment:
  - Before handling, put on all required PPE as specified in the table above.
- Handling the Compound:
  - Conduct all weighing and transfers of the solid compound within a chemical fume hood to control dust and vapors.
  - Avoid creating dust.
  - Keep the container tightly closed when not in use.
- In Case of Exposure:
  - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.<sup>[1]</sup>
  - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

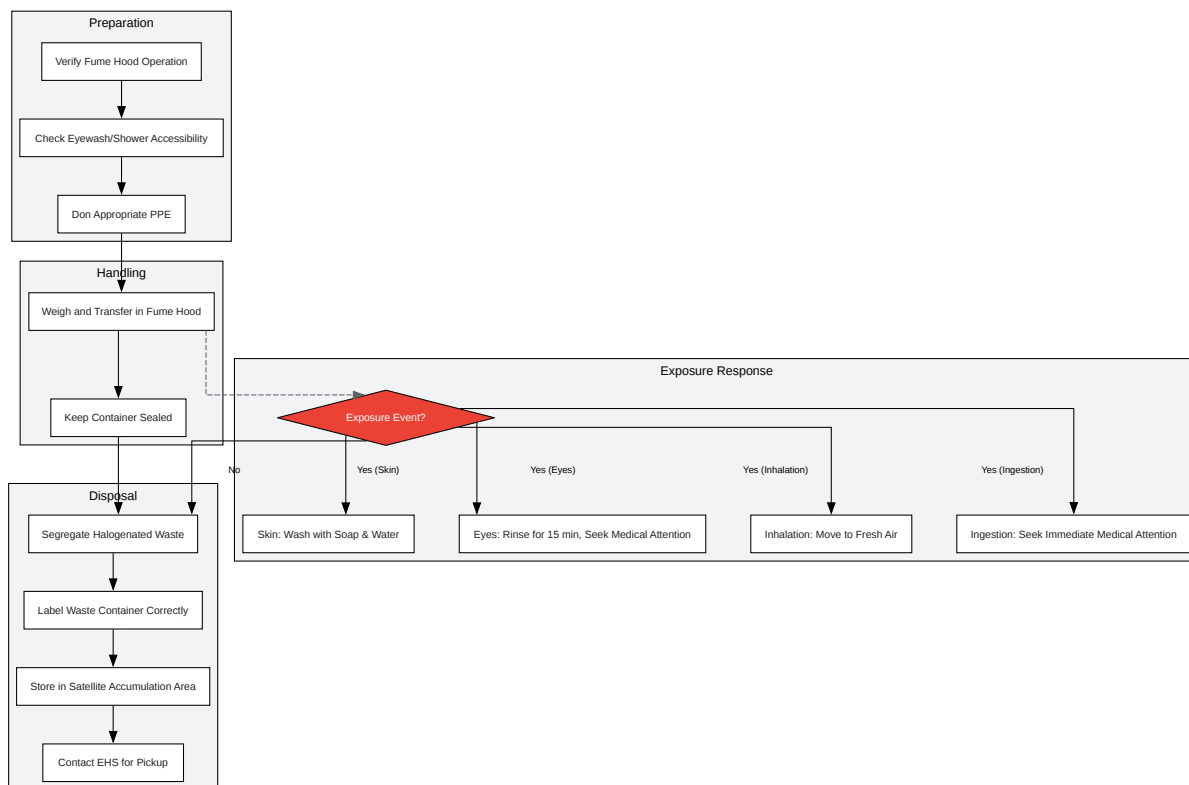
## Disposal Plan

All waste containing **2,4-Dibromo-6-methylpyridin-3-ol** must be treated as hazardous waste.

- Waste Segregation:
  - Collect all solid waste (e.g., contaminated gloves, weighing paper) in a designated, sealed container labeled "Halogenated Organic Solid Waste."
  - Collect all liquid waste in a designated, sealed container labeled "Halogenated Organic Liquid Waste."

- Containerization and Labeling:
  - Use compatible, leak-proof containers for waste.
  - Clearly label each container with "Hazardous Waste," the full chemical name "**2,4-Dibromo-6-methylpyridin-3-ol**," and the appropriate hazard symbols.
- Storage:
  - Store waste containers in a designated, well-ventilated, and secure satellite accumulation area, away from incompatible materials.
- Final Disposal:
  - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.

Workflow for Safe Handling and Disposal of 2,4-Dibromo-6-methylpyridin-3-ol



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Caption: Logical workflow for the safe handling and disposal of **2,4-Dibromo-6-methylpyridin-3-ol**.

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## References

- 1. 2,4-Dibromo-6-methylpyridin-3-ol | 23003-29-4 [sigmaaldrich.com]
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